

Scant Evidence on GSK-1520489A Efficacy Obscures Clinical Potential

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Compound of Interest

Compound Name: GSK-1520489A

Cat. No.: B10832125

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A comprehensive review of publicly available data reveals a significant lack of information regarding the efficacy of **GSK-1520489A** across different cancer types. This scarcity of preclinical and clinical data prevents a thorough comparison with alternative cancer therapies.

GSK-1520489A is an inhibitor of Protein Kinase, Membrane Associated Tyrosine/Threonine 1 (PKMYT1), a key regulator of the G2/M cell cycle checkpoint.^{[1][2][3]} By inhibiting PKMYT1, the compound prevents the phosphorylation of CDK1, a critical step for mitotic entry. This mechanism suggests a potential therapeutic application in oncology by forcing cancer cells with damaged DNA to enter mitosis prematurely, leading to cell death.

Despite its well-defined mechanism of action, the available efficacy data for **GSK-1520489A** is confined to a single study that identified the compound from a kinase inhibitor library. This initial report provides basic biochemical data but does not offer a broader understanding of its anti-cancer potential.

Limited In Vitro Data for GSK-1520489A

The primary source of information on **GSK-1520489A** is a 2018 paper by Platzer et al. published in Bioorganic & Medicinal Chemistry. The study identified **GSK-1520489A** as a potent PKMYT1 inhibitor. The key findings from this study are summarized below.

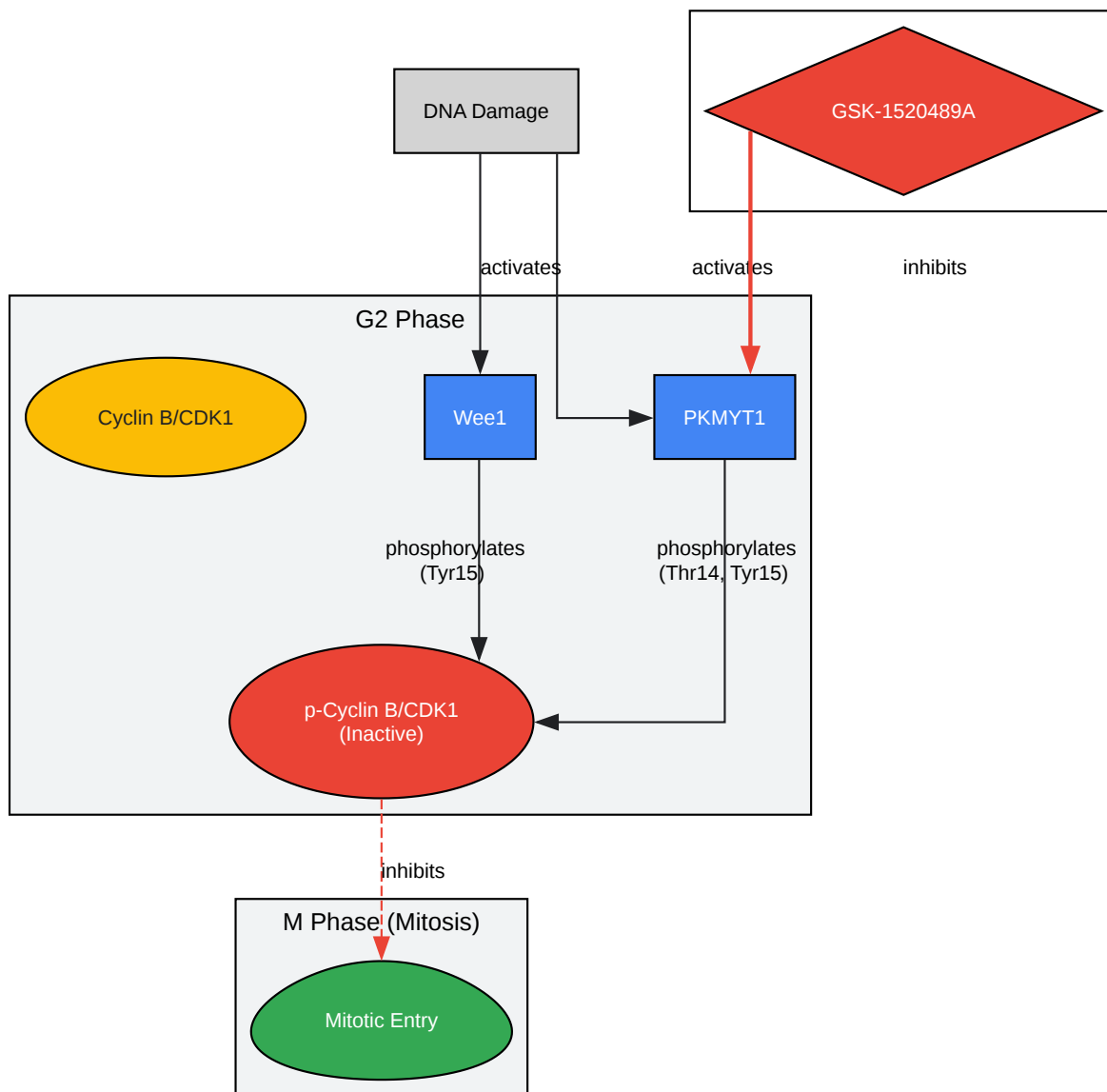
Parameter	Value	Cell Line
PKMYT1 IC50	115 nM	-
Cdk1 Tyr15 Phosphorylation	Reduced	HT29 (Colon Cancer)

Table 1: Summary of in vitro data for GSK-1520489A.[\[1\]](#)[\[2\]](#)

This initial characterization confirms the compound's activity against its intended target. However, no data on its antiproliferative effects (e.g., GI50 or IC50 for cell growth) across a panel of cancer cell lines is publicly available. Furthermore, there are no published in vivo studies examining the efficacy of **GSK-1520489A** in animal models of cancer.

PKMYT1 Signaling Pathway and Experimental Workflow

The diagram below illustrates the role of PKMYT1 in the G2/M cell cycle checkpoint and the proposed mechanism of action for inhibitors like **GSK-1520489A**.



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